Crystal structure of 4-(2-Methoxyethoxy)-2-methylbenzoic acid.

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Compound of Interest

Compound Name:	*4-(2-Methoxyethoxy)-2-methylbenzoic acid*
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An In-depth Technical Guide to the Crystal Structure Determination of **4-(2-Methoxyethoxy)-2-methylbenzoic Acid**

Distribution: For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide outlines the comprehensive methodology for the synthesis, crystallization, and single-crystal X-ray diffraction (SC-XRD) analysis of the novel compound **4-(2-Methoxyethoxy)-2-methylbenzoic acid**. As of the latest literature review, the crystal structure of this specific molecule has not been reported, presenting a unique opportunity for structural elucidation. This document serves as a predictive and procedural roadmap, leveraging established principles of organic synthesis and crystallography. We will detail a proposed synthetic route, robust protocols for crystal growth, and the complete workflow for SC-XRD. Furthermore, by analyzing the crystal structure of the closely related compound, 4-methoxybenzoic acid, we will infer and discuss the anticipated structural features of the title compound, particularly concerning intermolecular interactions and crystal packing. This guide is designed to provide researchers with the necessary theoretical and practical framework to

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successfully determine and understand the crystal structure of **4-(2-Methoxyethoxy)-2-methylbenzoic acid**.

Introduction: The Rationale for Structural Analysis

Substituted benzoic acids are fundamental scaffolds in medicinal chemistry and materials science. The introduction of a 2-methoxyethoxy group at the 4-position and a methyl group at the 2-position of the benzoic acid core is expected to significantly influence its physicochemical properties, including solubility, lipophilicity, and crystal packing. Such modifications can have profound effects on a molecule's bioavailability and solid-state properties, which are critical parameters in drug development.

A definitive crystal structure, elucidated through single-crystal X-ray diffraction, provides the most precise and unambiguous information about the three-dimensional arrangement of atoms in the solid state. This includes bond lengths, bond angles, conformational details of the flexible methoxyethoxy chain, and the nature of intermolecular interactions (e.g., hydrogen bonding, π-stacking).[1] This structural data is invaluable for structure-activity relationship (SAR) studies, computational modeling, and understanding the solid-state behavior of the compound.

Given the absence of published crystallographic data for **4-(2-Methoxyethoxy)-2-methylbenzoic acid**, this guide provides a complete, expert-driven workflow to achieve this goal.

Proposed Synthesis of 4-(2-Methoxyethoxy)-2-methylbenzoic Acid

The most logical and efficient synthetic route to the title compound is via a Williamson ether synthesis, starting from a commercially available precursor, methyl 4-hydroxy-2-methylbenzoate. The ester is used to protect the carboxylic acid functionality during the etherification step.

Experimental Protocol: A Two-Step Synthesis

Step 1: Williamson Ether Synthesis of Methyl 4-(2-Methoxyethoxy)-2-methylbenzoate

- Reactant Preparation: In a flame-dried 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve methyl 4-hydroxy-2-methylbenzoate (1 equivalent)

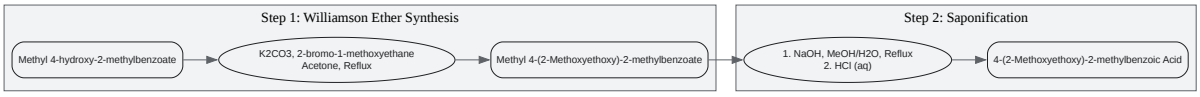
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and potassium carbonate (1.5 equivalents) in 100 mL of anhydrous acetone.

- Addition of Alkylating Agent: To the stirring suspension, add 2-bromo-1-methoxyethane (1.2 equivalents) dropwise at room temperature.
- Reaction: Heat the mixture to reflux and maintain for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: After completion, cool the reaction mixture to room temperature and filter off the inorganic salts. Concentrate the filtrate under reduced pressure to obtain the crude ester.
- Purification: Purify the crude product by column chromatography on silica gel using a gradient of ethyl acetate in hexane as the eluent.

Step 2: Saponification to **4-(2-Methoxyethoxy)-2-methylbenzoic Acid**

- Hydrolysis: Dissolve the purified methyl 4-(2-Methoxyethoxy)-2-methylbenzoate (1 equivalent) in a mixture of methanol and water (3:1 v/v). Add sodium hydroxide (3 equivalents) and heat the mixture to reflux for 4-6 hours.
- Acidification: After cooling to room temperature, remove the methanol under reduced pressure. Dilute the aqueous residue with water and acidify to a pH of 2-3 with 1M hydrochloric acid.
- Isolation: The white precipitate of **4-(2-Methoxyethoxy)-2-methylbenzoic acid** is collected by vacuum filtration.
- Purification: Wash the solid with cold deionized water and dry under vacuum. The final product can be further purified by recrystallization.



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Caption: Proposed two-step synthesis of the title compound.

Single Crystal Growth

The successful growth of high-quality single crystals is the most critical and often most challenging step in structure determination.[2] For benzoic acid derivatives, slow evaporation from a suitable solvent or solvent mixture is a reliable method.[3]

Experimental Protocol: Growing Diffraction-Quality Crystals

- Solvent Screening: Test the solubility of the purified **4-(2-Methoxyethoxy)-2-methylbenzoic acid** in a range of solvents (e.g., ethanol, methanol, acetone, ethyl acetate, and mixtures with water) to find a solvent in which the compound is sparingly soluble.
- Preparation of a Saturated Solution: Prepare a nearly saturated solution of the compound in the chosen solvent at a slightly elevated temperature.
- Slow Evaporation: Filter the warm solution through a syringe filter into a clean vial. Cover the vial with parafilm and puncture a few small holes with a needle to allow for slow evaporation of the solvent.
- Incubation: Place the vial in a vibration-free environment at a constant temperature.
- Crystal Harvesting: Monitor the vial over several days to weeks for the formation of well-formed, transparent crystals. Once suitable crystals have grown, carefully harvest them using a nylon loop. An ideal crystal for diffraction will be 0.1-0.3 mm in each dimension and free of cracks or defects.[1]

Single-Crystal X-ray Diffraction Analysis

SC-XRD is a powerful analytical technique that provides precise information about the three-dimensional arrangement of atoms within a crystal.[4]

Experimental Workflow

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Caption: Workflow for single-crystal X-ray diffraction analysis.

- Crystal Mounting and Data Collection: A suitable single crystal is mounted on a goniometer head.[1] Data collection is typically performed at a low temperature (e.g., 100 K) to minimize thermal vibrations of the atoms.[3] The crystal is exposed to a monochromatic X-ray beam, and the diffraction pattern is collected on a detector as the crystal is rotated.[1]
- Data Processing: The raw diffraction images are processed to determine the unit cell dimensions and space group. The intensities of the reflections are integrated and corrected for experimental factors.[3]

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- Structure Solution and Refinement: An initial model of the crystal structure is obtained using direct or Patterson methods.[3] This model is then refined against the experimental data using least-squares methods to optimize the atomic positions and displacement parameters.[3]

Anticipated Crystal Structure and Intermolecular Interactions

While the precise crystal structure of **4-(2-Methoxyethoxy)-2-methylbenzoic acid** is unknown, we can predict its key features by analogy to benzoic acid and its derivatives, such as 4-methoxybenzoic acid.

Comparative Data: 4-Methoxybenzoic Acid

The crystal structure of 4-methoxybenzoic acid (p-anisic acid) is well-characterized.[3][5] Its key crystallographic parameters provide a valuable reference point.

Parameter	4-Methoxybenzoic Acid[3][5]
Crystal System	Monoclinic
Space Group	$P2_1/a$
a (Å)	16.98
b (Å)	10.95
c (Å)	3.98
β (°)	98.7
Z	4

Z = number of molecules per unit cell

Expected Hydrogen Bonding

A hallmark of the crystal structures of carboxylic acids is the formation of centrosymmetric hydrogen-bonded dimers through the carboxylic acid groups.[6][7] It is highly probable that **4-**

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(2-Methoxyethoxy)-2-methylbenzoic acid will also form these robust supramolecular synthons.

Caption: Expected hydrogen-bonded dimer formation.

The presence of the flexible 2-methoxyethoxy side chain will likely introduce additional complexity and potential for other weak intermolecular interactions, such as C-H···O contacts, which will influence the overall crystal packing. The conformation of this chain (e.g., extended or folded) will be a key structural feature to be determined.

Conclusion

This technical guide provides a comprehensive, scientifically grounded framework for the synthesis and structural elucidation of **4-(2-Methoxyethoxy)-2-methylbenzoic acid**. By following the detailed protocols for synthesis, crystallization, and single-crystal X-ray diffraction, researchers will be well-equipped to determine the definitive crystal structure of this novel compound. The anticipated structural features, based on well-understood principles of benzoic acid crystallography, provide a basis for interpreting the experimental results. The successful determination of this structure will be a valuable contribution to the fields of medicinal chemistry and materials science, enabling a deeper understanding of how subtle molecular modifications influence solid-state architecture.

References

- BenchChem. (2025). X-ray Crystallography of Benzoic Acid Derivatives: A Comparative Guide.
- Sim, G. A., Robertson, J. M., & Goodwin, T. H. (1955). The crystal and molecular structure of benzoic acid. Acta Crystallographica, 8(3), 157-164. Available at: [Link]
- Manivannan, R., et al. (2022). Crystallographic, Quantum Chemical and Molecular Docking Analysis of a Benzoic Acid Derivative. Journal of Molecular Structure, 1249, 131583. Available at: [Link]
- X-RAYMAN. (2025, April 14). What Is Single-Crystal X-ray Diffraction (XRD) and How Does It Work?. Available at: [Link]

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- Tabuchi, Y., et al. (2017). Crystal structures of 4-methoxybenzoic acid–1,3-bis(pyridin-4-yl)propane (2/1) and biphenyl-4,4′-dicarboxylic acid–4-methoxypyridine (1/2). Acta Crystallographica Section E: Crystallographic Communications, 73(9), 1334-1339. Available at: [Link]
- Tabuchi, Y., et al. (2017). Crystal structures of 4-methoxybenzoic acid–1,3-bis(pyridin-4-yl)propane (2/1) and biphenyl-4,4′-dicarboxylic acid–4-methoxypyridine (1/2). National Center for Biotechnology Information. Available at: [Link]
- McGregor, J., et al. (2017). Molecular packing in the crystal structure of benzoic acid (top) and the two hydrogen bond dimer configurations (bottom). ResearchGate. Available at: [Link]
- Vertex AI Search. (2023, April 2).
- Chopra, D. (2019). Preliminary understanding of experiments on single crystal X-ray crystallography. Journal of the Indian Chemical Society, 96(12), 1633-1640. Available at: [Link]
- American Chemical Society. (2025, September 19). Improved Syntheses, Crystal Structures Analysis, DFT Calculation, Anticancer and Antibacterial Properties of Some 4-(Benzylamino)benzoic Acid Derivatives. ACS Omega. Available at: [Link]
- Grabowski, S. J. (2016). Analysis of Hydrogen Bonds in Crystals. Molecules, 21(5), 657. Available at: [Link]
- UCL Discovery. (2021). Speciation of substituted benzoic acids in solution: evaluation of spectroscopic and computational methods for the identification of associates and their role in crystallization. Available at: [Link]
- McMillen, C. D., et al. (2017). Hydrogen-bonded co-crystal structure of benzoic acid and zwitterionic l-proline. National Center for Biotechnology Information. Available at: [Link]
- National Center for Biotechnology Information. (2026, February 7). 4-Methoxybenzoic Acid. PubChem. Available at: [Link]
- McMillen, C. D., et al. (2017). Hydrogen-bonded co-crystal structure of benzoic acid and zwitterionic L-proline. Acta Crystallographica Section E: Crystallographic Communications,

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73(Pt 2), 223–227. Available at: [Link]

- Royal Society of Chemistry. (2007). Co-crystallisation of benzoic acid derivatives with N-containing bases in solution and by mechanical grinding: stoichiometric variants, polymorphism and twinning. CrystEngComm. Available at: [Link]
- University of Zurich, Department of Chemistry. Preparation of Single Crystals for X-ray Diffraction. Available at: [Link]
- ResearchGate. (2016). Experimental setup for high-pressure single crystal diffraction at PX^2. Available at: [Link]
- European Patent Office. (2023, August 2). METHOD FOR PREPARING BENZOIC ACID ESTERS. EP 3684746 B1. Available at: [Link]
- Chem21Labs. Synthesis of Benzoic Acid. Available at: [Link]
- PrepChem. (2017, May 26). Preparation of benzoic acid. Available at: [Link]
- Google Patents. (2019). Method for preparing benzoic acid esters. WO2019059801A1.
- Wikipedia. p-Anisic acid. Available at: [Link]

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Sources

- 1. creative-biostructure.com [creative-biostructure.com]
- 2. Preparation of Single Crystals for X-ray Diffraction | Department of Chemistry | UZH [chem.uzh.ch]
- 3. benchchem.com [benchchem.com]
- 4. X-ray Diffraction (XRD) | Anton Paar Wiki [wiki.anton-paar.com]
- 5. p-Anisic acid - Wikipedia [en.wikipedia.org]

- 6. journals.iucr.org [journals.iucr.org]
- 7. Analysis of Hydrogen Bonds in Crystals [mdpi.com]
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